

A Comprehensive Review of its Synthesis, Properties, and Biological Significance

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Hydroxy-6-nitro-3-quinolinecarboxylic acid

CAS No.: 35973-24-1

Cat. No.: B1266081

[Get Quote](#)

Abstract

4-Hydroxy-6-nitro-3-quinolinecarboxylic acid is a heterocyclic compound belonging to the quinoline carboxylic acid family, a class of molecules that has garnered significant interest in medicinal chemistry due to its wide range of biological activities. This technical guide provides a comprehensive review of the current literature on **4-Hydroxy-6-nitro-3-quinolinecarboxylic acid**, covering its synthesis, physicochemical properties, known biological activities, and potential mechanisms of action. The document is intended for researchers, scientists, and drug development professionals, offering field-proven insights and detailed experimental context to facilitate further investigation and application of this compound.

Introduction

The quinoline scaffold is a privileged structure in drug discovery, forming the core of numerous synthetic and natural compounds with diverse pharmacological properties.^{[1][2]} Derivatives of quinoline and its bioisostere, quinolone, are known to exhibit a wide spectrum of biological activities, including antibacterial, antifungal, antimalarial, antiviral, anticancer, and anti-

inflammatory effects.[1][2] **4-Hydroxy-6-nitro-3-quinolinecarboxylic acid** (4H6N3QCA) is a specific derivative characterized by a hydroxyl group at the 4-position, a nitro group at the 6-position, and a carboxylic acid at the 3-position.[3] These functional groups are expected to play a crucial role in the molecule's chemical reactivity and biological interactions. The presence of the nitroaromatic moiety, in particular, is a common feature in many bioactive compounds and can be a precursor to a variety of other functional groups, offering a versatile handle for chemical modification. This guide aims to synthesize the available scientific literature on 4H6N3QCA, providing a foundational understanding for its potential applications in research and development.

Physicochemical Properties

A thorough understanding of the physicochemical properties of 4H6N3QCA is essential for its handling, formulation, and interpretation of its biological activity.

Property	Value	Source
Molecular Formula	C10H6N2O5	[3]
Molecular Weight	234.17 g/mol	[3]
IUPAC Name	4-hydroxy-6-nitroquinoline-3-carboxylic acid	
Synonyms	6-nitro-4-oxo-1,4-dihydroquinoline-3-carboxylic acid	[3]
Appearance	Likely a crystalline solid	Inferred
Solubility	Sparingly soluble in water, soluble in organic solvents like DMSO and DMF	Inferred from similar structures

The molecule exists in tautomeric forms, primarily between the 4-hydroxyquinoline and the 4-quinolone forms. The 4-quinolone tautomer is often the more stable form. The carboxylic acid, hydroxyl, and nitro groups are all capable of participating in hydrogen bonding, which will influence the molecule's melting point, solubility, and interactions with biological targets.[3]

Synthesis and Chemical Reactivity

The synthesis of 4H6N3QCA can be achieved through several established synthetic routes for quinoline derivatives. The choice of method often depends on the availability of starting materials and the desired scale of the reaction.

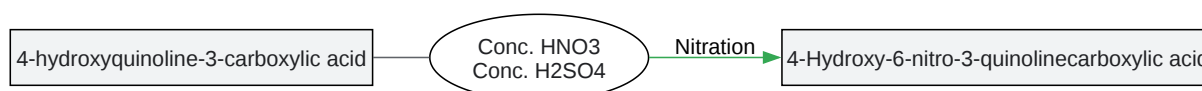
Primary Synthetic Routes

One of the most direct methods for the synthesis of 4H6N3QCA is the nitration of a pre-existing 4-hydroxyquinoline-3-carboxylic acid scaffold.^[3] This electrophilic aromatic substitution is typically carried out using a mixture of concentrated nitric acid and sulfuric acid under carefully controlled temperature conditions to ensure regioselectivity for the 6-position.^[3]

Other notable synthetic strategies for constructing the core quinoline ring system that could be adapted for 4H6N3QCA include:

- **Gould-Jacobs Reaction:** This method involves the condensation of an aniline (in this case, a 4-nitroaniline derivative) with diethyl ethoxymethylenemalonate, followed by thermal cyclization.^[4] Subsequent hydrolysis of the resulting ester would yield the desired carboxylic acid. The high temperatures required for cyclization are a key consideration in this method.^[4]
- **Conrad-Limpach-Knorr Synthesis:** This approach can also be used for the preparation of 4-hydroxyquinoline derivatives and could be adapted for the synthesis of 4H6N3QCA.^[3]
- **Pfitzinger Synthesis:** This reaction involves the condensation of isatin with a carbonyl compound in the presence of a base to yield quinoline-4-carboxylic acids.^[3] Subsequent nitration would be required to introduce the nitro group at the 6-position.

General Synthesis Workflow: Nitration of 4-hydroxyquinoline-3-carboxylic acid



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **4-Hydroxy-6-nitro-3-quinolinecarboxylic acid** via nitration.

Key Chemical Reactions

The functional groups of 4H6N3QCA allow for a range of chemical transformations:

- **Reduction of the Nitro Group:** The nitro group can be readily reduced to an amino group using various reducing agents, such as hydrogen gas with a palladium catalyst or sodium dithionite.[3] This provides a route to 6-amino-4-hydroxy-3-quinolinecarboxylic acid, a versatile intermediate for further derivatization.
- **Reactions of the Carboxylic Acid:** The carboxylic acid group can undergo standard transformations, such as esterification and amidation, to produce a library of related compounds with potentially modulated biological activities.[3]
- **Oxidation:** The hydroxyl group can be oxidized to form quinone derivatives, although this may require harsh conditions that could affect other parts of the molecule.[3]

Biological Activity and Potential Therapeutic Applications

While specific studies on **4-Hydroxy-6-nitro-3-quinolinecarboxylic acid** are limited, the broader class of quinoline carboxylic acids and nitroaromatic compounds exhibit a wide range of biological activities.

Antimicrobial Activity

Derivatives of 4-hydroxy-3-quinolinecarboxylic acid have been investigated for their antimicrobial properties.[5] 4H6N3QCA itself has been reported to show antibacterial activity against both Gram-positive and Gram-negative bacteria, as well as antifungal activity against certain fungal species.[3] The mechanism of action for quinolone antibacterials often involves the inhibition of bacterial DNA gyrase and topoisomerase IV, enzymes essential for DNA replication, transcription, and repair. The nitro group in 4H6N3QCA could also contribute to its

antimicrobial effects through bioreduction to cytotoxic reactive nitrogen species within the microbial cell.

Antiprotozoal Activity

Preliminary in vitro studies have suggested that 4H6N3QCA may have potential efficacy against protozoan parasites, such as those responsible for leishmaniasis.[3] Many existing antiprotozoal drugs are nitroheterocyclic compounds, which act as prodrugs that are activated by nitroreductases within the parasite to generate toxic metabolites.

Enzyme Inhibition

The quinoline carboxylic acid scaffold is known to be a versatile framework for the design of enzyme inhibitors.

- **Dihydroorotate Dehydrogenase (DHODH) Inhibition:** DHODH is a key enzyme in the de novo pyrimidine biosynthesis pathway.[6] Inhibition of this enzyme leads to pyrimidine depletion and can halt cell cycle progression, making it an attractive target for the development of therapies for cancer, autoimmune disorders, and parasitic infections.[6] Several quinoline carboxylic acid derivatives have been identified as potent DHODH inhibitors.[6]
- **Sirtuin Inhibition:** Sirtuins are a class of NAD⁺-dependent deacetylases that play important roles in various cellular processes, including metabolism and cancer.[7] Certain 2-phenyl-quinoline-4-carboxylic acid derivatives have been identified as selective inhibitors of SIRT3, with potential applications in leukemia therapy.[7]
- **Dehydrogenase Inhibition:** 4-hydroxyquinoline-3-carboxylic acids have been studied as inhibitors of cellular respiration, specifically targeting enzymes like malate dehydrogenase and lactate dehydrogenase.[8]

Anti-inflammatory and Antioxidant Activity

The quinoline and quinolone scaffolds are present in compounds with anti-inflammatory and antioxidant properties.[1] Some quinoline derivatives have been shown to inhibit lipoxygenase (LOX), an enzyme involved in the inflammatory cascade.[1]

Anticancer Activity

The antiproliferative effects of quinoline derivatives have been documented against various cancer cell lines.[9] Potential mechanisms include the induction of cell cycle arrest and apoptosis. The ability of some quinoline carboxylic acids to chelate divalent metals may also contribute to their anticancer effects.[9]

Putative Mechanism of Action

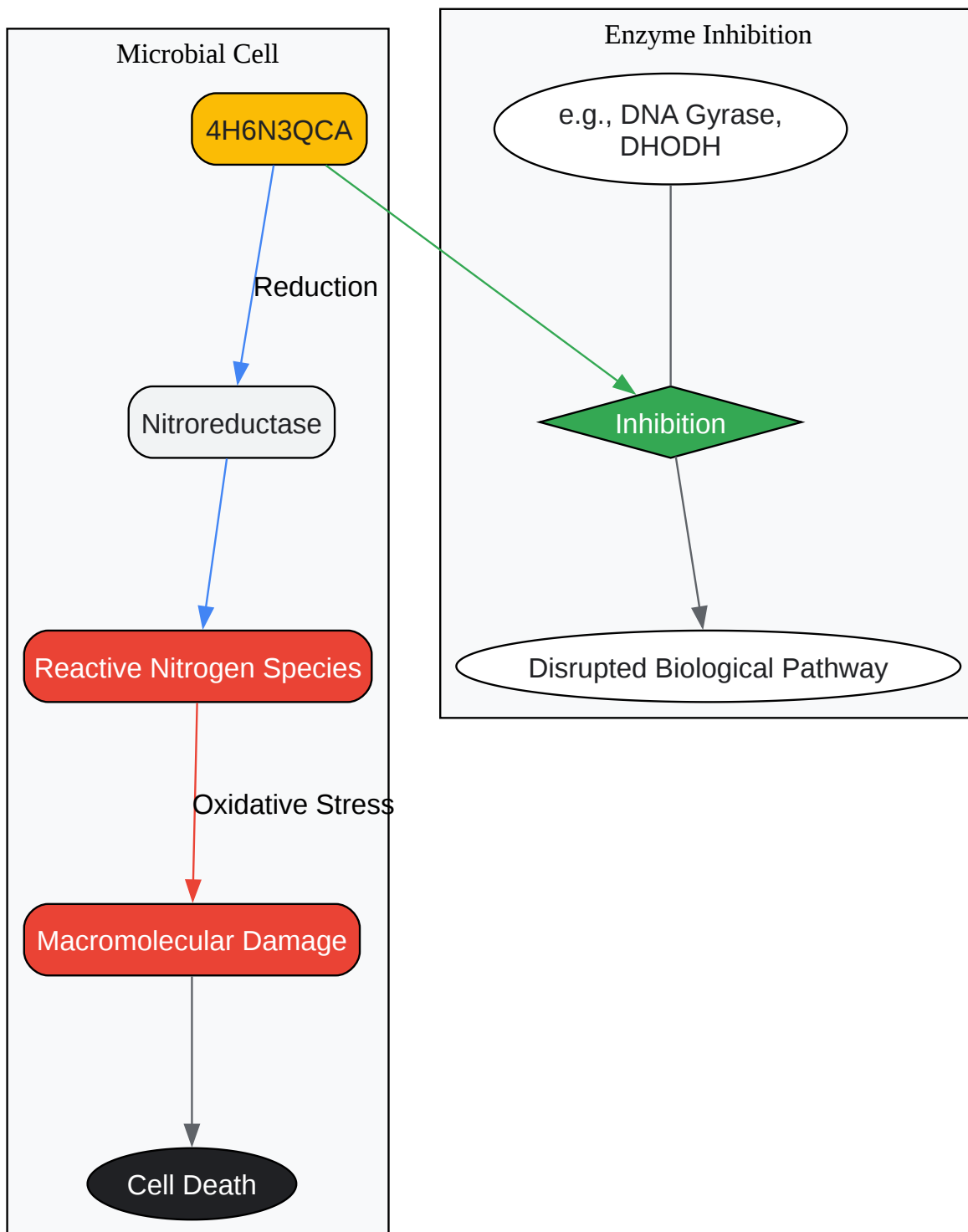
The precise mechanism of action for 4H6N3QCA has not been fully elucidated in the literature. However, based on its structural features and the known activities of related compounds, several putative mechanisms can be proposed.

Inhibition of Nucleic Acid Synthesis

A plausible mechanism, particularly for its antibacterial effects, is the inhibition of bacterial DNA gyrase and topoisomerase IV. This is the well-established mechanism for the quinolone class of antibiotics. The planar quinoline ring system can intercalate into DNA, while the carboxylic acid and ketone (in the quinolone tautomer) can coordinate with the magnesium ions in the enzyme's active site.

Generation of Reactive Nitrogen Species

The nitro group can be enzymatically reduced in anaerobic or microaerophilic environments (such as within certain bacteria or protozoa) to form nitroso and hydroxylamine intermediates, as well as the nitro anion radical. These reactive species can cause widespread damage to cellular macromolecules, including DNA, proteins, and lipids, leading to cell death.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Novel Multi-Target Agents Based on the Privileged Structure of 4-Hydroxy-2-quinolinone - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. The 4-quinolone-3-carboxylic acid motif as a multivalent scaffold in medicinal chemistry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Buy 4-Hydroxy-6-nitro-3-quinolinecarboxylic acid | 35973-24-1 [smolecule.com]
- 4. mdpi.com [mdpi.com]
- 5. Studies on quinoline derivatives and related compounds. 5. Synthesis and antimicrobial activity of novel 1-alkoxy-1,4-dihydro-4-oxo-3-quinolinecarboxylic acids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Design, Synthesis, and Biological Evaluation of 4-Quinoline Carboxylic Acids as Inhibitors of Dihydroorotate Dehydrogenase - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 7. Frontiers | Discovery of 2-(4-Acrylamidophenyl)-Quinoline-4-Carboxylic Acid Derivatives as Potent SIRT3 Inhibitors [frontiersin.org]
- 8. 4-hydroxyquinoline-3-carboxylic acids as inhibitors of cell respiration. 2. Quantitative structure-activity relationship of dehydrogenase enzyme and Ehrlich ascites tumor cell inhibitions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Evaluation of Quinoline-Related Carboxylic Acid Derivatives as Prospective Differentially Antiproliferative, Antioxidative, and Anti-Inflammatory Agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comprehensive Review of its Synthesis, Properties, and Biological Significance]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1266081/docs#a-comprehensive-review-of-its-synthesis-properties-and-biological-significance>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)